

2-Chloro-1-(2-fluorophenyl)ethanone molecular structure and weight

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Compound of Interest

Compound Name: 2-Chloro-1-(2-fluorophenyl)ethanone

CAS No.: 53688-17-8

Cat. No.: B135889

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An In-Depth Technical Guide to **2-Chloro-1-(2-fluorophenyl)ethanone**: Properties, Synthesis, and Applications

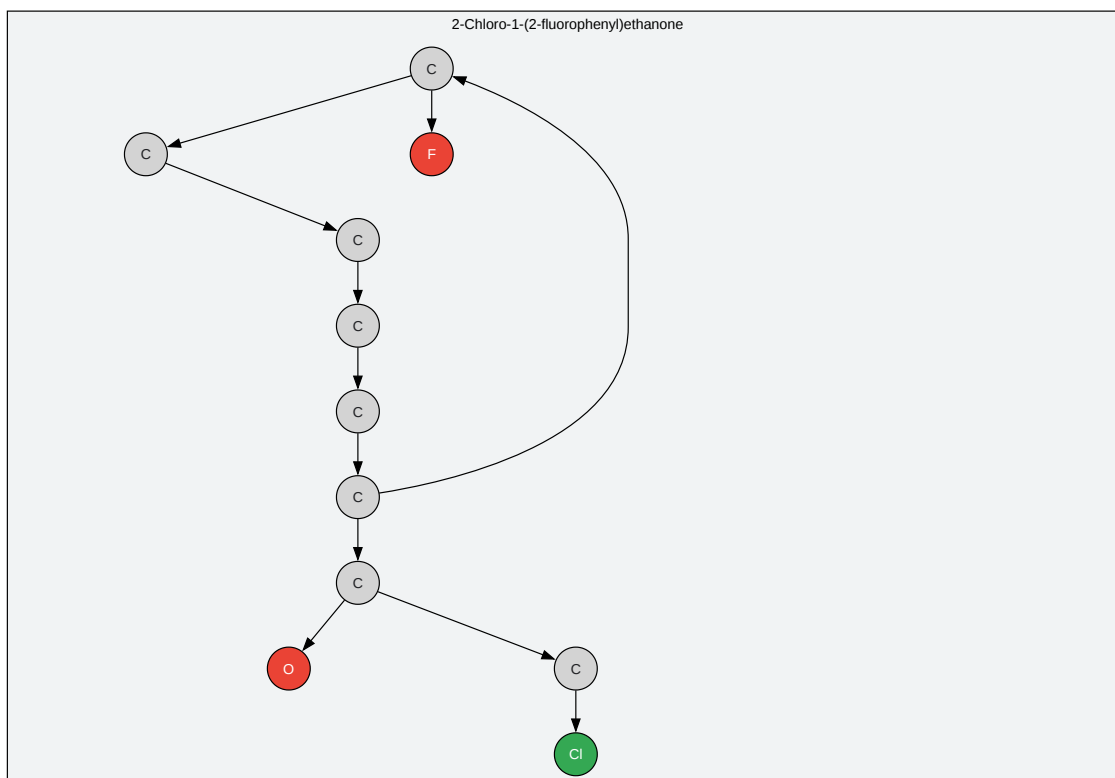
Introduction

2-Chloro-1-(2-fluorophenyl)ethanone is a halogenated acetophenone derivative that has garnered significant attention within the scientific community. Its unique molecular architecture, featuring a reactive α -chloro ketone and a fluorinated phenyl ring, makes it an exceptionally versatile intermediate in organic synthesis. This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive overview of its core physicochemical properties, synthesis methodologies, key applications, and critical safety protocols. As a Senior Application Scientist, the focus here is not merely on the data but on the causal relationships and strategic insights that empower effective utilization of this compound in a research and development setting.

Section 1: Molecular Structure and Physicochemical Properties

The functionality of **2-Chloro-1-(2-fluorophenyl)ethanone** is fundamentally derived from its structure: a carbonyl group is positioned between a 2-fluorophenyl group and a chloromethyl group. The fluorine atom on the phenyl ring and the chlorine atom on the adjacent carbon both modulate the electrophilicity of the carbonyl carbon, making it a prime site for nucleophilic attack. This reactivity is central to its utility as a chemical building block.

Molecular Structure Diagram



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Caption: Molecular structure of **2-Chloro-1-(2-fluorophenyl)ethanone**.

Physicochemical Data Summary

The fundamental properties of this compound are critical for experimental design, from reaction setup to purification and storage. The data below has been consolidated from various chemical suppliers and databases.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₆ ClFO	[1][2]
Molecular Weight	172.58 g/mol	[1][3]
CAS Number	53688-17-8	[1][2][3]
IUPAC Name	2-chloro-1-(2-fluorophenyl)ethanone	
Synonyms	o-Fluorophenacyl Chloride, alpha-Chloro-2'-fluoroacetophenone	[2]
Appearance	Solid, often described as a crystalline powder or solid.	[2][4]
Storage Conditions	Store in a freezer at -20°C under an inert atmosphere.	[3]

Section 2: Synthesis and Mechanistic Insights

Chlorinated acetophenones are valuable intermediates in organic synthesis.[5] The most common and industrially relevant method for synthesizing **2-Chloro-1-(2-fluorophenyl)ethanone** is the Friedel-Crafts acylation.[6] This reaction involves the electrophilic substitution of a hydrogen atom on the fluorobenzene ring with a chloroacetyl group.

Mechanism: The reaction is typically catalyzed by a Lewis acid, such as anhydrous aluminum trichloride (AlCl₃). The catalyst's role is to activate the chloroacetyl chloride by coordinating with the acyl chloride's chlorine atom, which generates a highly electrophilic acylium ion. This powerful electrophile is then attacked by the electron-rich π-system of the fluorobenzene ring, leading to the formation of the desired ketone after a deprotonation step. The use of an ionic

liquid as both a solvent and catalyst has also been described, offering potential benefits like simplified product separation and catalyst recycling.[6]

Experimental Protocol: Friedel-Crafts Acylation

This protocol is a representative procedure based on established chemical principles for this reaction class.

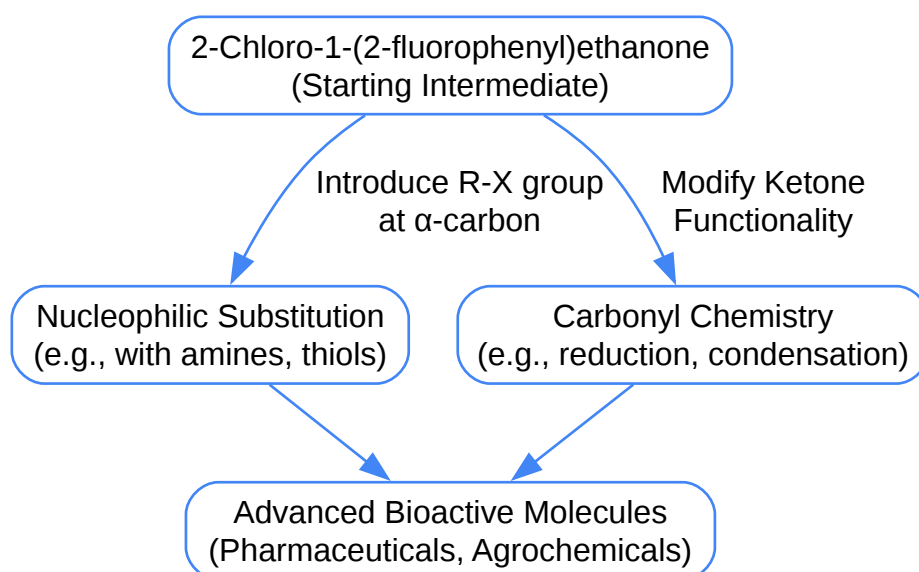
- **Reactor Preparation:** Under an inert atmosphere (e.g., nitrogen or argon), charge a dry, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a condenser with anhydrous aluminum trichloride in a suitable solvent like dichloromethane.
 - **Expertise & Experience:** The absolute exclusion of moisture is paramount. Lewis acids like AlCl_3 react violently with water, which would deactivate the catalyst and compromise the reaction yield.
- **Reagent Addition:** Cool the suspension to 0-5°C using an ice bath. Add chloroacetyl chloride to the dropping funnel.
- **Substrate Introduction:** Slowly, add fluorobenzene to the cooled catalyst suspension while stirring.
- **Acylation Reaction:** Add the chloroacetyl chloride dropwise from the funnel to the reaction mixture, maintaining the temperature below 10°C.
 - **Expertise & Experience:** The dropwise addition and temperature control are critical to manage the exothermic nature of the reaction. A runaway reaction can lead to side-product formation and pose a significant safety hazard.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours. Monitor the reaction's progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- **Quenching:** Carefully and slowly pour the reaction mixture onto crushed ice or into cold, dilute hydrochloric acid.

- **Trustworthiness:** This step deactivates the aluminum chloride catalyst by hydrolysis and separates it into the aqueous layer. This must be done slowly and with cooling, as the quenching process is highly exothermic.
- **Extraction and Purification:** Separate the organic layer. Wash it sequentially with water, a dilute sodium bicarbonate solution (to neutralize any remaining acid), and brine. Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and remove the solvent under reduced pressure. The crude product can then be purified by recrystallization or column chromatography.

Section 3: Applications in Research and Development

The strategic value of **2-Chloro-1-(2-fluorophenyl)ethanone** lies in its dual reactivity, which allows for the sequential or tandem introduction of diverse functional groups. This makes it a highly sought-after building block in medicinal chemistry and agrochemical synthesis.[7]

Pharmaceutical and Agrochemical Synthesis Workflow



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Caption: Role of **2-Chloro-1-(2-fluorophenyl)ethanone** as a key intermediate.

- **Pharmaceutical Development:** This compound is a key intermediate in the synthesis of various pharmaceuticals.^[7] Its structure is a precursor for molecules targeting a range of therapeutic areas, including analgesics and anti-inflammatory drugs.^{[7][8]} The α -chloro group is an excellent leaving group, readily displaced by nucleophiles like amines, thiols, or alcohols to build more complex molecular scaffolds. The ketone can be further modified through reactions like reduction, reductive amination, or condensation.
- **Agrochemicals:** In the agrochemical sector, it is used to formulate effective herbicides and pesticides.^[7] The incorporation of fluorine atoms into active ingredients is a well-established strategy in agrochemical design to enhance metabolic stability and biological efficacy. This intermediate provides a straightforward route to introduce the 2-fluorophenyl moiety into potential crop protection agents.

Section 4: Safety, Handling, and Storage

Scientific integrity demands a rigorous approach to safety. **2-Chloro-1-(2-fluorophenyl)ethanone** is classified as a hazardous substance and must be handled with appropriate precautions.

- **Primary Hazards:** The compound is corrosive and can cause severe skin burns and serious eye damage.^{[3][9]} Inhalation of dust or vapors may be harmful.
- **Personal Protective Equipment (PPE):** Always handle this chemical inside a certified chemical fume hood.^[10] Mandatory PPE includes:
 - Chemical safety goggles or a face shield.^[9]
 - Solvent-resistant gloves (e.g., nitrile).
 - A flame-retardant lab coat.
- **Safe Handling Procedures:**
 - Ensure an eyewash station and safety shower are immediately accessible.^[10]
 - Avoid generating dust.^[11]
 - Use non-sparking tools to prevent ignition from electrostatic discharge.^[11]

- Keep the container tightly closed when not in use.[\[11\]](#)
- First-Aid Measures:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[\[9\]](#)
 - Skin Contact: Take off all contaminated clothing immediately. Rinse skin with copious amounts of water. Seek immediate medical attention.[\[9\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[9\]](#)
 - Ingestion: Rinse mouth. DO NOT induce vomiting. Seek immediate medical attention.[\[9\]](#)
- Storage and Disposal: Store locked up in a designated, well-ventilated area, preferably in a freezer at -20°C under an inert atmosphere as recommended.[\[3\]](#) Dispose of the chemical and its container in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[9\]](#)

Conclusion

2-Chloro-1-(2-fluorophenyl)ethanone is more than a mere catalog chemical; it is a strategic tool for molecular design and synthesis. Its well-defined reactivity, underpinned by its distinct structural features, provides a reliable pathway for constructing complex molecules with potential biological activity. A thorough understanding of its properties, synthetic routes, and stringent safety requirements is essential for any researcher aiming to leverage its full potential in the fields of drug discovery, medicinal chemistry, and agrochemical science.

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